

Personal protective equipment for handling ML204

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: ML204

Cat. No.: B1676640

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Essential Safety and Handling Guide for ML204

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of laboratory chemicals is paramount. This guide provides essential, immediate safety and logistical information for the handling of **ML204**, a blocker of TRPC4 channels.^[1] It includes procedural guidance on personal protective equipment, operational workflow, and disposal, designed to foster a culture of safety and build trust in laboratory practices.

Hazard Identification and Personal Protective Equipment (PPE)

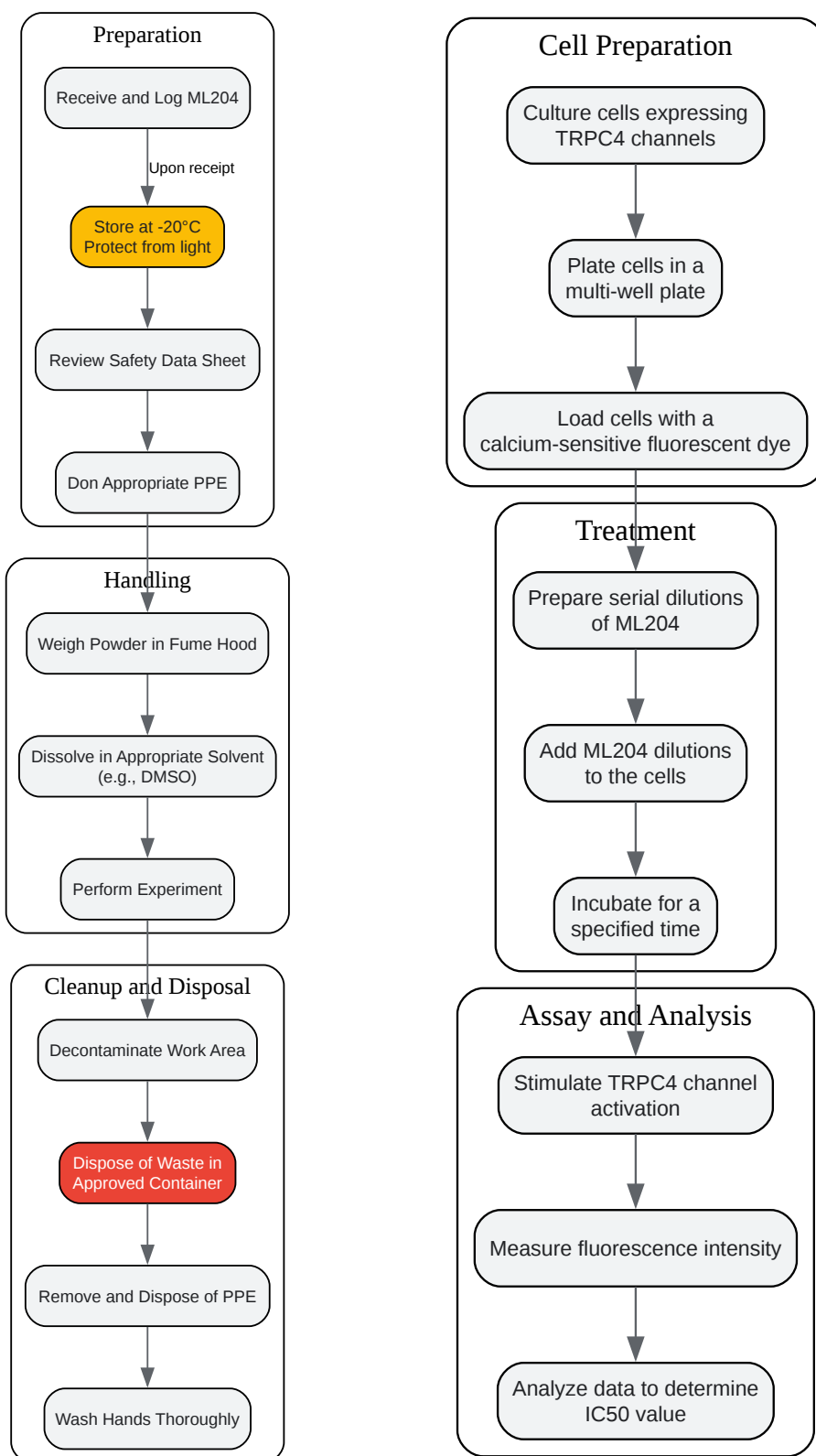
There are conflicting safety classifications for **ML204**. While one safety data sheet (SDS) classifies it as not a hazardous substance, another for **ML204** hydrochloride (HCl) identifies it as harmful if swallowed and very toxic to aquatic life with long-lasting effects.^{[2][3]} Therefore, it is crucial to handle **ML204** with a degree of caution appropriate for a potentially hazardous substance. The following personal protective equipment is recommended:

- Hand Protection: Use appropriate chemical-resistant gloves.^[2]
- Eye Protection: Wear safety goggles with side shields.^[3]
- Skin and Body Protection: Wear suitable protective clothing to prevent skin exposure. An impervious lab coat is recommended.^{[2][3]}

- Respiratory Protection: If a risk assessment indicates it is necessary, or if handling the powder outside of a fume hood, use a suitable respirator.[\[2\]](#)[\[3\]](#)

Operational Workflow

Proper handling of **ML204** from receipt to disposal is critical to ensure laboratory safety and experimental integrity. The following workflow provides a step-by-step guide for researchers.



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References

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- To cite this document: BenchChem. [Personal protective equipment for handling ML204]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1676640#personal-protective-equipment-for-handling-ml204]

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